

Technical Support Center: Calibration of Mass Flow Controllers for Hexafluoroethane

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Compound of Interest

Compound Name: Hexafluoroethane

Cat. No.: B1207929

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Welcome to the Technical Support Center for the calibration of Mass Flow Controllers (MFCs) for **hexafluoroethane** (C₂F₆). This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance for accurate and reliable gas flow control in your experiments.

Frequently Asked Questions (FAQs)

Q1: Can I use a mass flow controller calibrated for Nitrogen (N₂) with **hexafluoroethane**?

A1: Yes, it is possible to use an MFC calibrated for a different gas, such as Nitrogen, with **hexafluoroethane** by applying a gas correction factor (also known as a K-factor). However, for the highest accuracy, it is always recommended to calibrate the MFC with the actual process gas, **hexafluoroethane**.^{[1][2]} Using conversion factors can introduce errors of up to 10%.^[3]

Q2: What is the gas correction factor for **hexafluoroethane**?

A2: The gas correction factor for **hexafluoroethane** relative to Nitrogen is approximately 0.24.^{[4][5][6]} This value can vary slightly depending on the MFC manufacturer. Always consult your MFC's documentation for the precise factor. To use this factor, multiply the reading from the MFC (calibrated for N₂) by the correction factor to get the approximate flow rate of **hexafluoroethane**.

Q3: Why is calibration with the actual gas (**hexafluoroethane**) more accurate?

A3: Calibration with the actual gas is more accurate because thermal mass flow controllers are sensitive to the specific heat and density of the gas.^{[1][3]} While a correction factor provides a theoretical adjustment, it may not perfectly account for non-linearities between the calibration gas (e.g., Nitrogen) and the actual flow of **hexafluoroethane**.^[7] Direct calibration eliminates these potential inaccuracies.

Q4: How often should I calibrate my MFC for **hexafluoroethane**?

A4: The required calibration frequency depends on the application's criticality and the manufacturer's recommendations. For high-precision experiments, annual calibration is a common practice.^[8] However, if you observe inconsistencies or inaccuracies in your flow rates, immediate recalibration is necessary.

Q5: What are the key physical properties of **hexafluoroethane** I should be aware of?

A5: Understanding the physical properties of **hexafluoroethane** is crucial for accurate mass flow control. Key properties are summarized in the table below.

Property	Value
Chemical Formula	C ₂ F ₆
Molar Mass	138.012 g/mol ^[9]
Density (at 0°C, 1 atm)	6.157 kg/m ³ ^{[4][6]}
Specific Heat (Cp)	0.1843 cal/g°C ^[4]
Gas Correction Factor (vs. N ₂)	~0.24 ^{[4][5][6]}

Troubleshooting Guide

This guide addresses common issues you may encounter during the calibration and use of MFCs with **hexafluoroethane**.

Issue 1: Inaccurate Flow Measurement

- Possible Cause: Incorrect application of the gas correction factor.

- Solution: Ensure you are using the correct correction factor for **hexafluoroethane** as specified by your MFC manufacturer. Double-check your calculations when converting from the calibration gas flow rate.
- Possible Cause: Sensor contamination from impurities in the gas.
 - Solution: Only use clean, high-purity **hexafluoroethane**.[\[10\]](#) If contamination is suspected, follow the manufacturer's guidelines for cleaning the sensor and flow path.[\[11\]](#)
- Possible Cause: Calibration drift over time.
 - Solution: If it has been a significant amount of time since the last calibration, the MFC may need to be recalibrated.[\[11\]](#)
- Possible Cause: Fluctuations in gas pressure.
 - Solution: Ensure the inlet pressure to the MFC is stable and within the manufacturer's specified range.[\[11\]](#) Use a high-quality pressure regulator.

Issue 2: Zero Flow Reading When Flow is Expected

- Possible Cause: Blockage in the flow path.
 - Solution: Inspect for any physical obstructions in the gas lines or within the MFC. Pay close attention to any filters in the system.[\[11\]](#)
- Possible Cause: Gas source is turned off or empty.
 - Solution: Verify that the **hexafluoroethane** gas cylinder valve is open and that there is sufficient gas in the cylinder.[\[11\]](#)
- Possible Cause: MFC valve is not opening.
 - Solution: Check the electrical connections to the MFC and ensure it is receiving the correct control signal to open the valve.

Issue 3: Fluctuating or Unstable Flow Readings

- Possible Cause: Inconsistent gas supply pressure.
 - Solution: Check for issues with the pressure regulator on your **hexafluoroethane** cylinder. Ensure a steady supply pressure is being delivered to the MFC.[12]
- Possible Cause: Leaks in the gas delivery system.
 - Solution: Perform a thorough leak check of all fittings and connections from the gas source to the MFC and downstream.
- Possible Cause: Poor PID controller tuning.
 - Solution: If your MFC has adjustable PID settings, they may need to be optimized for the properties of **hexafluoroethane**. Consult the manufacturer's documentation for guidance on PID tuning.[11]

Experimental Protocols

Protocol 1: MFC Calibration with a Reference Standard (Nitrogen)

This protocol describes the calibration of an MFC for **hexafluoroethane** using a calibrated reference mass flow meter and Nitrogen as the calibration gas.

Equipment Required:

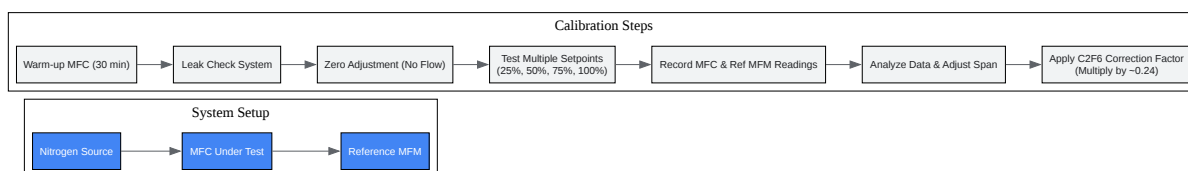
- Mass Flow Controller to be calibrated
- Calibrated reference Mass Flow Meter (MFM)
- Pressure-regulated source of dry, filtered Nitrogen gas
- Multimeter and/or data acquisition system
- Necessary tubing and fittings
- Leak detection solution

Procedure:

- Setup:
 - Connect the Nitrogen gas source to the inlet of the MFC.
 - Connect the outlet of the MFC in series with the inlet of the reference MFM.[\[13\]](#)
 - Ensure all connections are secure to prevent leaks.
- Warm-up:
 - Power on the MFC and allow it to warm up for at least 30 minutes to achieve thermal stability.[\[10\]](#)[\[14\]](#)
- Leak Check:
 - Pressurize the system with Nitrogen and check all connections for leaks using a leak detection solution.
- Zero Adjustment:
 - With no gas flowing, adjust the zero potentiometer on the MFC until the output signal is 0 VDC or 4 mA.[\[10\]](#) It is good practice to disconnect the gas source to ensure no seepage. [\[14\]](#)
- Calibration Point Testing:
 - Set the MFC to a specific flow rate (e.g., 25% of full scale).
 - Allow the flow to stabilize and record the reading from the MFC and the reference MFM.
 - Repeat this for several points across the MFC's range (e.g., 50%, 75%, 100%).
- Data Analysis:
 - Create a calibration curve by plotting the MFC's setpoint against the actual flow rate measured by the reference MFM.

- If necessary, adjust the MFC's span potentiometer to match the reference MFM at full scale.
- Applying the Correction Factor:
 - When using the MFC with **hexafluoroethane**, multiply the Nitrogen-equivalent flow rate by the **hexafluoroethane** correction factor (~0.24) to determine the actual flow rate.

Visualizing the Calibration Workflow

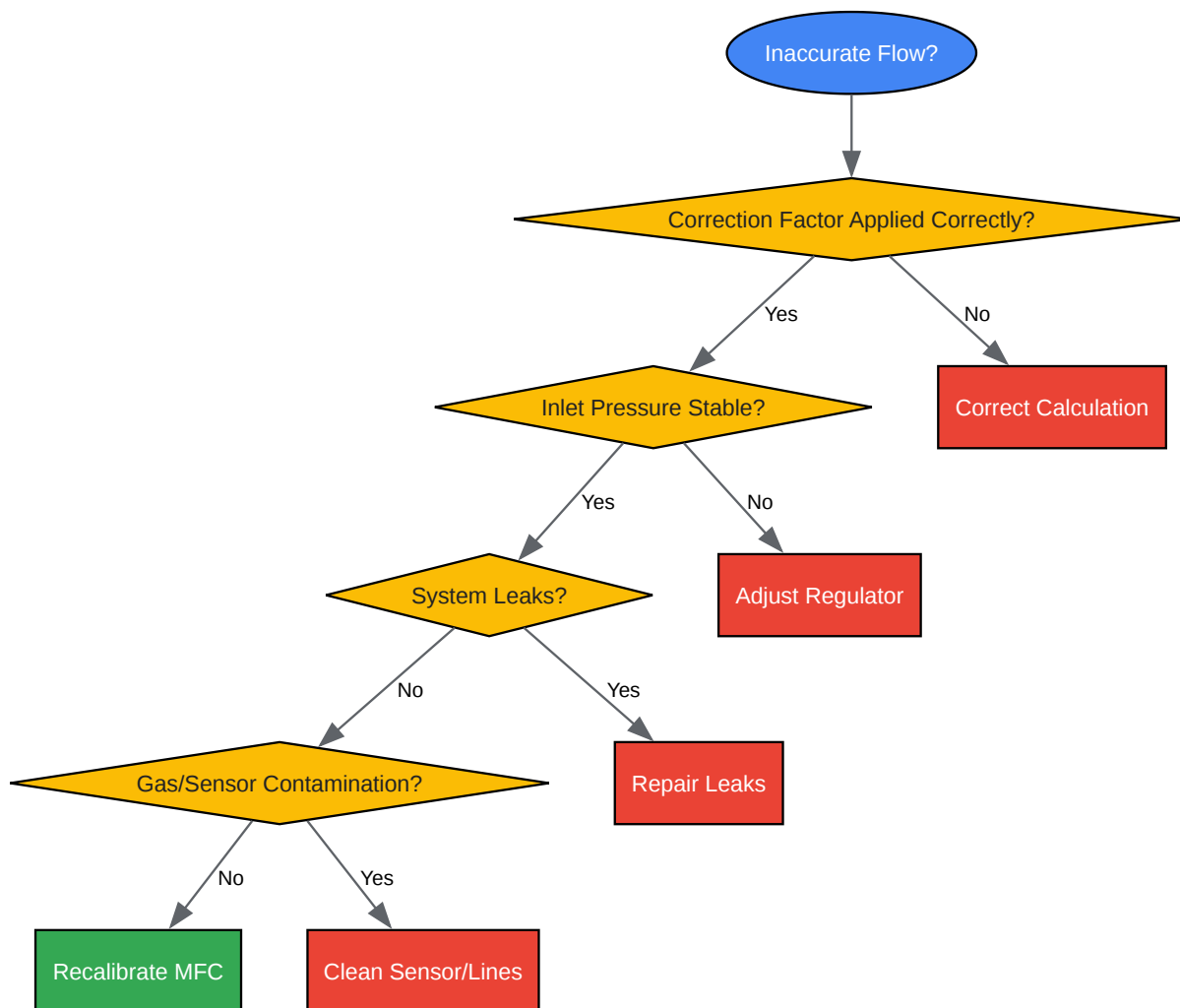


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Caption: Workflow for MFC calibration using a reference standard.

Logical Troubleshooting Flow

The following diagram illustrates a logical approach to troubleshooting common MFC issues when using **hexafluoroethane**.



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Caption: Troubleshooting logic for inaccurate MFC readings.

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